

Comparative Efficacy of Fenoxaprop-ethyl and Cyhalofop-butyl on Barnyardgrass (*Echinochloa crus-galli*)

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Compound of Interest

Compound Name: *Fenoxaprop-ethyl*

Cat. No.: *B166152*

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A Technical Guide for Researchers and Weed Science Professionals

This guide provides a comprehensive comparison of the herbicidal efficacy of **Fenoxaprop-ethyl** and Cyhalofop-butyl for the control of barnyardgrass (*Echinochloa crus-galli*), a major weed in rice and other crops. The information presented is based on available experimental data to assist researchers and scientists in their understanding and evaluation of these two widely used herbicides.

Mechanism of Action

Both **Fenoxaprop-ethyl** and Cyhalofop-butyl belong to the aryloxyphenoxypropionate (AOPP) group of herbicides, which act by inhibiting the acetyl-CoA carboxylase (ACCase) enzyme.^[1] This enzyme is critical for the biosynthesis of fatty acids, which are essential components of plant cell membranes. Inhibition of ACCase disrupts the production of lipids, leading to a breakdown of cell membrane integrity and ultimately, plant death.^[1]

While both herbicides share the same primary target, they can exhibit different symptomologies on barnyardgrass. **Fenoxaprop-ethyl** typically induces more rapid and pronounced chlorosis (yellowing) and desiccation (drying) of the treated leaves.^[2] In contrast, Cyhalofop-butyl is characterized by a greater initial inhibition of new growth, suggesting differences in their translocation and metabolism within the plant.^[2]

Quantitative Efficacy Data

The following tables summarize the comparative efficacy of **Fenoxaprop-ethyl** and Cyhalofop-butyl on barnyardgrass based on field experiments.

Table 1: Effect of Fenoxaprop-p-ethyl and Cyhalofop-butyl on Weed Density and Dry Weight of Barnyardgrass in Transplanted Rice at 58 Days After Transplanting (DAT)

Treatment	Application Rate (g a.i./ha)	Barnyardgrass Density (No./m ²)	Total Weed Dry Weight (g/m ²)	Weed Control Efficiency (%)
Fenoxaprop-p-ethyl	51.75	18.3	11.8	71.1
Fenoxaprop-p-ethyl	60.38	16.5	10.2	75.0
Fenoxaprop-p-ethyl	69.0	14.1	8.5	79.2
Fenoxaprop-p-ethyl	86.25	11.8	6.7	83.6
Cyhalofop-butyl	80.0	12.9	7.6	81.4
Weedy Check	-	45.2	40.8	0.0

Source: Adapted from Kumar et al., 2022.[\[3\]](#)[\[4\]](#)

Table 2: Comparative Growth and Yield Attributes of Transplanted Rice under different Herbicide Treatments at 60 DAT

Treatment	Application Rate (g a.i./ha)	Plant Height (cm)	No. of Tillers/hill	Plant Dry Matter (g/hill)
Fenoxaprop-p-ethyl	86.25	92.4	13.1	29.8
Cyhalofop-butyl	80.0	91.8	12.9	29.1

Source: Adapted from Kumar et al., 2022.[3]

The data indicates that at the tested application rates, Fenoxaprop-p-ethyl at 86.25 g a.i./ha resulted in a slightly lower barnyardgrass density and total weed dry weight, and consequently a higher weed control efficiency compared to Cyhalofop-butyl at 80 g a.i./ha.[3][4] However, the growth attributes of the rice crop were comparable between these two treatments, suggesting both are effective in reducing weed competition.[3]

Experimental Protocols

The following is a generalized experimental protocol for evaluating the comparative efficacy of **Fenoxaprop-ethyl** and Cyhalofop-butyl on barnyardgrass, based on common practices in weed science research.

1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replications: 3 to 4.
- Plot Size: Dependent on land availability and equipment, but typically in the range of 3m x 5m or 5m x 5m.

2. Crop and Weed Establishment:

- Crop: A suitable rice variety is sown or transplanted at the recommended seed rate and spacing.
- Weed: If natural infestation is not uniform, barnyardgrass seeds can be broadcasted and incorporated into the soil before crop establishment to ensure a consistent weed pressure.

3. Herbicide Treatments:

- Herbicides: **Fenoxaprop-ethyl** and Cyhalofop-butyl.
- Application Rates: A range of doses for each herbicide, including the recommended field rate, and rates above and below this to establish a dose-response relationship. A weedy

check (no herbicide) and a weed-free check (manual weeding) should be included as controls.

- Application Timing: Post-emergence, typically when barnyardgrass is at the 2-4 leaf stage.
- Application Method: A calibrated backpack sprayer with a flat-fan nozzle, ensuring uniform coverage of the plots. Spray volume is typically around 300-400 L/ha.

4. Data Collection:

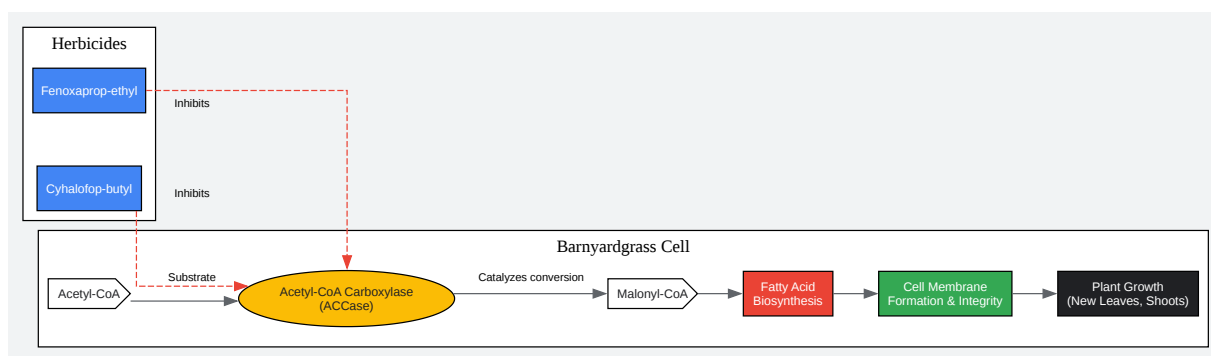
- Weed Density: Number of barnyardgrass plants per unit area (e.g., per m²) is recorded at specific intervals after herbicide application (e.g., 20, 40, and 60 days after transplanting).
- Weed Biomass: Above-ground parts of barnyardgrass from a specified area in each plot are harvested, dried in an oven at 70°C for 72 hours, and the dry weight is recorded.
- Weed Control Efficiency (WCE): Calculated using the formula: $WCE (\%) = [(WDC - WDT) / WDC] \times 100$, where WDC is the weed dry matter in the control plot and WDT is the weed dry matter in the treated plot.
- Crop Phytotoxicity: Visual assessment of any crop injury (e.g., stunting, chlorosis, necrosis) is recorded at regular intervals after herbicide application on a scale of 0-10 (0 = no injury, 10 = complete crop death).
- Crop Growth Parameters: Plant height, number of tillers per hill, and crop dry matter accumulation are measured.
- Yield and Yield Components: At crop maturity, grain yield and straw yield are recorded from a net plot area.

5. Statistical Analysis:

- The collected data is subjected to Analysis of Variance (ANOVA) appropriate for the experimental design.
- Treatment means are separated using a suitable test, such as Duncan's Multiple Range Test (DMRT) or Tukey's HSD at a significance level of $p \leq 0.05$.

Visualizations

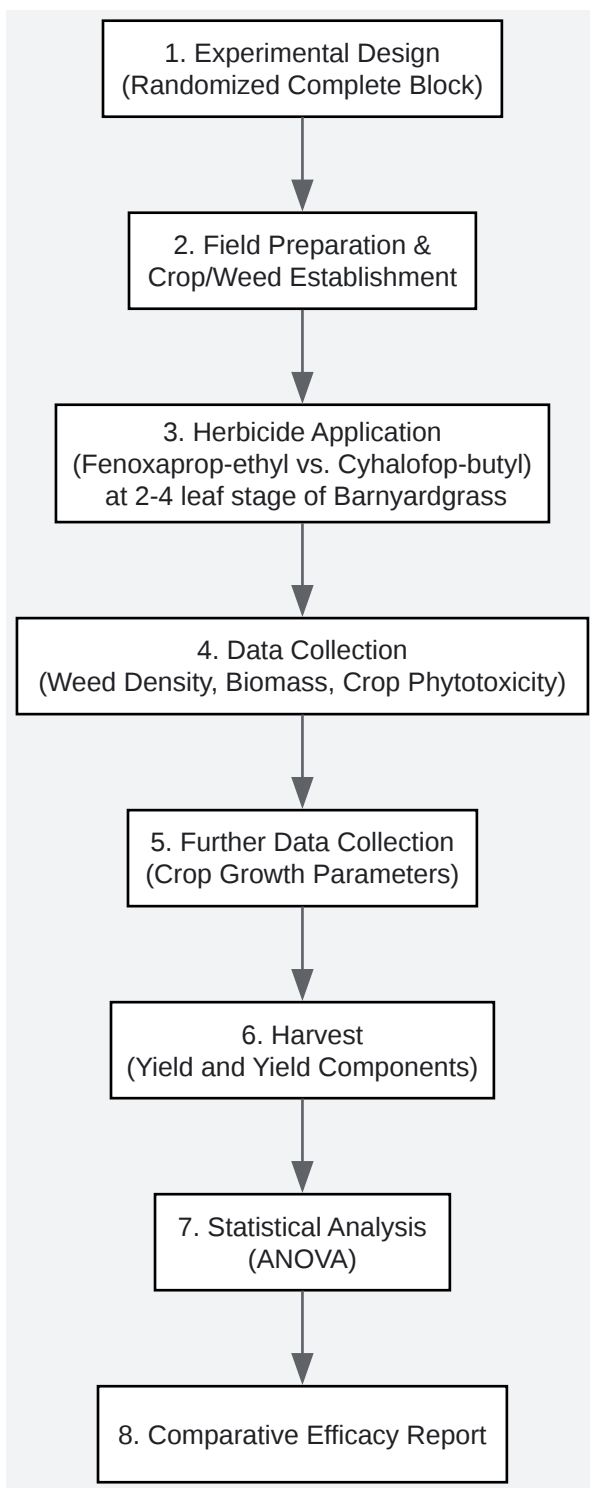
Signaling Pathway of ACCase Inhibition by **Fenoxaprop-ethyl** and Cyhalofop-butyl



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Caption: Mechanism of action of **Fenoxaprop-ethyl** and Cyhalofop-butyl.

Experimental Workflow for Herbicide Efficacy Evaluation



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Caption: Workflow for a comparative herbicide efficacy trial.

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